

The Enigmatic Jangomolide: A Frontier in Natural Product Synthesis

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Compound of Interest

Compound Name: Jangomolide

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For Researchers, Scientists, and Drug Development Professionals

Jangomolide, a complex limonoid natural product, presents a significant synthetic challenge that remains unmet by the scientific community. Despite its intriguing molecular architecture, a total synthesis of this complex molecule has yet to be reported in peer-reviewed literature. This whitepaper serves as a guide to the current state of knowledge surrounding **Jangomolide**, highlighting the absence of a synthetic route and the consequent opportunities for future research.

Chemical Identity and Structure

Jangomolide is a natural product isolated from the plant *Flacourtia jangomas*.^[1] It is classified as a steroid lactone, a class of sterol lipids characterized by a lactone moiety attached to the steroid skeleton.^[2] The compound has the chemical formula $C_{26}H_{28}O_8$ and a molecular weight of 468.5 g/mol.^[3] Its systematic IUPAC name is 19-(furan-3-yl)-9,9,13,20-tetramethyl-6,8,15,18-tetraoxahexacyclo[11.9.0.0^{2,7}.0^{2,10}.0^{14,16}.0^{14,20}]docos-3-ene-5,12,17-trione, and it is registered under the CAS Number 93767-25-0.^{[2][3]}

Table 1: Chemical Identifiers for **Jangomolide**

Identifier	Value	Source(s)
CAS Number	93767-25-0	[1][2][3]
Molecular Formula	C ₂₆ H ₂₈ O ₈	[2][3]
IUPAC Name	19-(furan-3-yl)-9,9,13,20-tetramethyl-6,8,15,18-tetraoxahexacyclo[11.9.0.0 ^{2,7} .0 ^{2,10} .0 ^{14,16} .0 ^{14,20}]docos-3-ene-5,12,17-trione	[3]
Synonyms	CHEBI:175675, DTXSID601098353	[3]
Class	Steroid lactone, Limonoid	[1][2]

The Synthetic Void

A comprehensive search of the scientific literature reveals a conspicuous absence of any reported total synthesis of **Jangomolide** or its stereoisomers. This indicates that the complex, polycyclic structure of **Jangomolide** has, to date, precluded a successful synthetic route. The lack of synthetic access to this molecule and its potential stereoisomers presents a significant hurdle to further investigation of its biological activities and the development of structure-activity relationships.

Future Outlook and Research Opportunities

The absence of a synthetic route to **Jangomolide** represents a compelling challenge and a significant opportunity for the synthetic chemistry community. The development of a total synthesis would not only be a landmark achievement in natural product synthesis but would also open the door to a number of important research avenues:

- **Confirmation of Stereochemistry:** An enantioselective total synthesis would be instrumental in unequivocally assigning the absolute stereochemistry of the natural product.
- **Biological Evaluation:** Access to synthetic **Jangomolide** and its stereoisomers would enable a thorough investigation of their biological properties, which are currently underexplored.

- Analogue Synthesis and Drug Discovery: A viable synthetic route would allow for the preparation of analogues, facilitating the exploration of structure-activity relationships and the potential development of new therapeutic agents.

Conclusion

Jangomolide stands as an unconquered peak in the landscape of natural product synthesis. Its intricate architecture has thus far defied synthetic efforts, leaving its chemical and biological properties largely unexplored. The information presented in this guide underscores the significant gap in our knowledge of this fascinating molecule and serves as a call to action for synthetic chemists to embark on the challenging and potentially rewarding journey of its total synthesis. The successful conquest of **Jangomolide** will undoubtedly be a testament to the power of modern synthetic chemistry and will pave the way for new discoveries in chemical biology and drug development.

Note: Due to the lack of published synthetic routes for **Jangomolide**, this guide cannot provide detailed experimental protocols, quantitative data tables related to synthesis, or diagrams of signaling pathways or experimental workflows as originally requested. The focus of this document is to accurately reflect the current state of scientific knowledge regarding this natural product.

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References

- 1. Jangomolide | CAS:93767-25-0 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. Showing Compound Jangomolide (FDB017387) - FooDB [foodb.ca]
- 3. Jangomolide | C₂₆H₂₈O₈ | CID 14240958 - PubChem [pubchem.ncbi.nlm.nih.gov]
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